

4-Hexen-3-one HMDB metabolite database

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Compound Focus: 4-Hexen-3-one

CAS No.: 50396-87-7

Cat. No.: S3317472

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Technical Profile of 4-Hexen-3-one

Here is a summary of the core data for **4-Hexen-3-one** (CAS 2497-21-4), consolidated from chemical databases and supplier information [1] [2] [3].

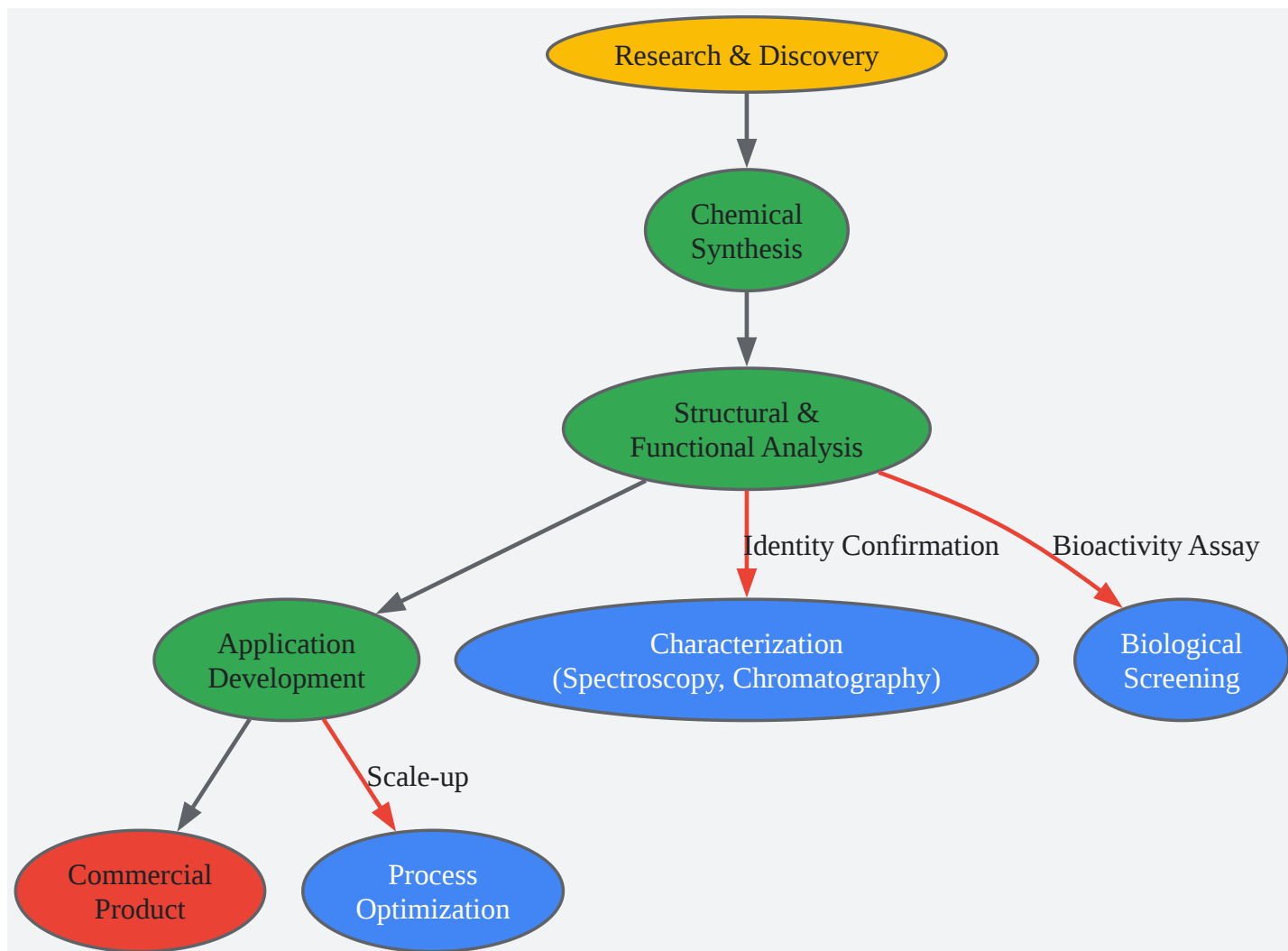
Property Category	Details
Identifiers CAS Number: 2497-21-4 Molecular Formula: C ₆ H ₁₀ O Molecular Weight: 98.14 g/mol Synonyms: hex-4-en-3-one [1] [3] [4] Structure & Properties SMILES: CCC(/C=C/C)=O InChI Key: FEWIGMWODIRUJM-HWKANZROSA-N XLogP3: 1.24 (Estimated) Topological Polar Surface Area (TPSA): 17.07 Å ² [3] Applications • Pharmaceutical Intermediate: Synthesis of anti-inflammatory and antimicrobial agents. • Flavor & Fragrance: Provides fresh, green notes. • Agrochemical Intermediate: Used in synthesizing herbicides and fungicides. • Research Chemical: Building block for novel compounds and polymers. • Analytical Chemistry: Oxidation reference standard for monitoring edible oils via FTIR [5] [4]. Safety (GHS) Signal Word: Danger Hazard Statements: H225 (Highly flammable), H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation) UN Number: 1224, Packing Group: III [3] HMDB & Spectral Data HMDB ID: HMDB0035239 Spectrum Type: Predicted LC-MS/MS (10V, Positive) Molecular Weight (Monoisotopic): 98.0732 Da [2]	

Information Constraints and a Potential Path Forward

The search results are limited for creating a full in-depth guide. Key gaps include:

- **No Detailed Experimental Protocols:** The sources mention uses in pharmaceutical and agrochemical synthesis but do not provide the detailed, step-by-step methodologies required [5].
- **No Signaling Pathways:** The compound is described as an intermediate, but no specific biological pathways or metabolic pathways are detailed that could be visualized.
- **Limited Recent Data:** While some pages have a 2025 date, the core chemical data and references (like the HMDB spectrum from 2015) are not recent breakthroughs [5] [2].

Given these constraints, here is a proposed workflow and a corresponding Graphviz diagram that illustrates the general research and development process for a chemical compound like 4-Hxen-3-one. This diagram also incorporates your specific requirement for the `labeldistance` attribute to improve label placement [6] [7].



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Diagram 1: Proposed R&D workflow for a chemical compound, showing key stages from discovery to product.

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References

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